

Application Note: Versatile Nucleophilic Substitution Protocols for 3-(Bromomethyl)tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 3-(Bromomethyl)tetrahydro-2H-pyran

Cat. No.: B038894

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Audience: Researchers, scientists, and drug development professionals.

Introduction **3-(Bromomethyl)tetrahydro-2H-pyran** is a valuable synthetic intermediate, incorporating the stable tetrahydropyran (THP) ring, a common motif in many natural products and pharmaceutically active compounds. The primary alkyl bromide functionality makes it an excellent electrophile for bimolecular nucleophilic substitution (S_N2) reactions.^[1] This allows for the straightforward introduction of a wide variety of functional groups by reacting it with different nucleophiles. S_N2 reactions involve a backside attack by the nucleophile on the electrophilic carbon, leading to the displacement of the leaving group (bromide) in a single, concerted step.

[1]

This document provides detailed experimental protocols for the reaction of **3-(Bromomethyl)tetrahydro-2H-pyran** with representative oxygen and nitrogen nucleophiles, outlining methods for the synthesis of novel ether and amine derivatives.

General Reaction Pathway: S_N2 Mechanism

The substitution reactions involving **3-(Bromomethyl)tetrahydro-2H-pyran** proceed via an S_N2 mechanism due to the unhindered, primary nature of the electrophilic carbon.^[2] This pathway is characterized by the inversion of stereochemistry at the reaction center, although

this specific substrate is achiral. A strong nucleophile attacks the carbon atom bonded to the bromine, while the carbon-bromine bond simultaneously breaks.

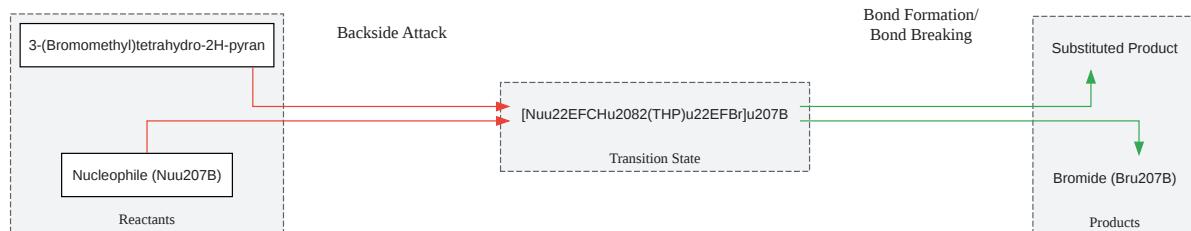


Figure 1. General Su20992 Reaction Mechanism

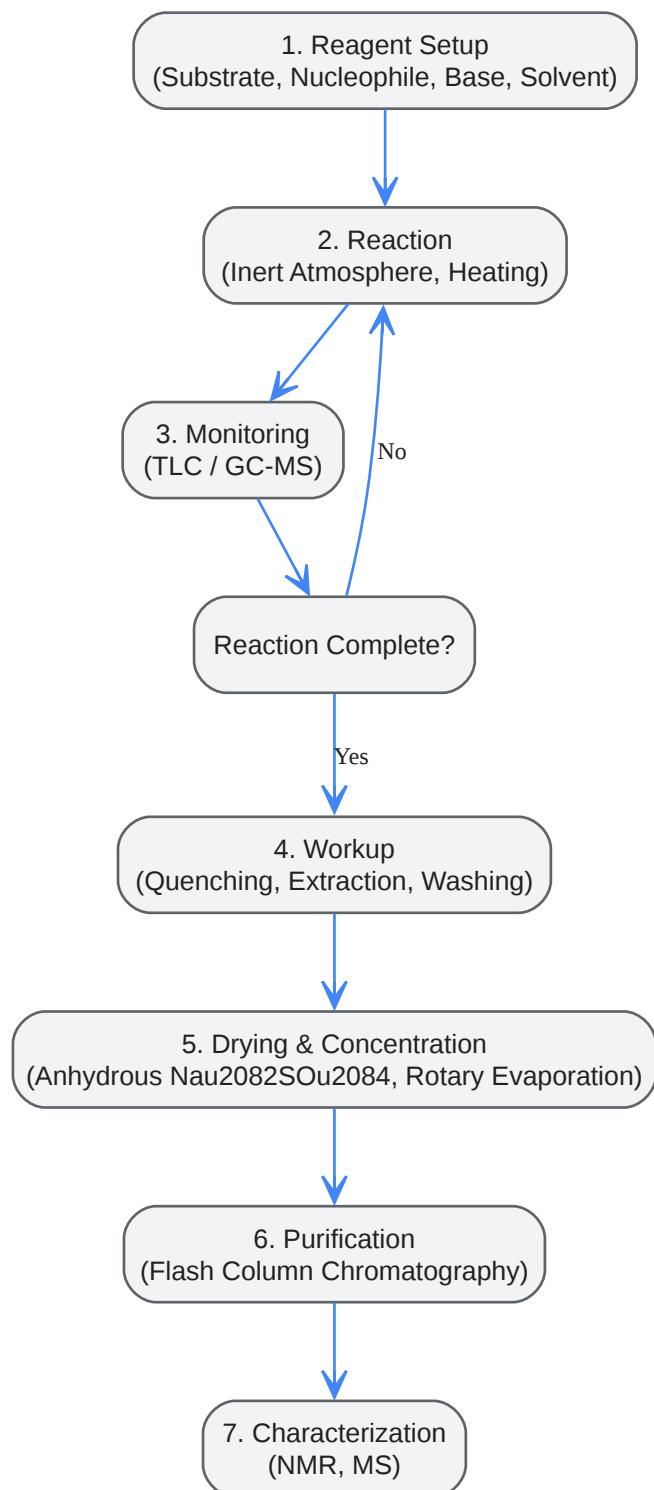


Figure 2. General Experimental Workflow

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References

- 1. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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